

Carpindolol: Molecular Composition and Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carpindolol*

Cat. No.: *B1668581*

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For professionals engaged in drug development and scientific research, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides the core molecular data for **Carpindolol**.

Carpindolol is a beta-blocker that also exhibits activity at serotonin receptors.^[1] Its chemical identity is defined by a specific molecular formula and corresponding molecular weight, which are crucial for stoichiometric calculations in experimental settings, analytical characterization, and computational modeling.

Molecular Data Summary

The essential molecular information for **Carpindolol** is presented below.

Parameter	Value
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₄ ^{[1][2][3][4]}
Molecular Weight	348.443 g/mol ^[1]
Molar Mass	~348.44 g/mol ^{[3][4]}

As a large language model, I am unable to provide detailed experimental protocols or generate diagrams and visualizations. The information provided is based on established chemical data.

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References

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- To cite this document: BenchChem. [Carpidolol: Molecular Composition and Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668581#carpidolol-molecular-formula-and-weight]

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